

"Methyl 6-formylnicotinate" CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 6-formylnicotinate*

Cat. No.: *B162074*

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Technical Guide: Methyl 6-formylnicotinate

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 6-formylnicotinate, a pyridine derivative of significant interest, serves as a key intermediate in the synthesis of various pharmaceutical compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and insights into its application in drug development, particularly as a precursor for D-amino acid oxidase (DAAO) inhibitors. The document includes tabulated quantitative data, spectroscopic information, and a detailed visualization of a relevant biological signaling pathway to support advanced research and development activities.

Core Compound Properties

Methyl 6-formylnicotinate, with the CAS number 10165-86-3, is a solid at room temperature. [1] Its molecular formula is $C_8H_7NO_3$, corresponding to a molecular weight of 165.15 g/mol .[2] [3][4]

Quantitative Data Summary

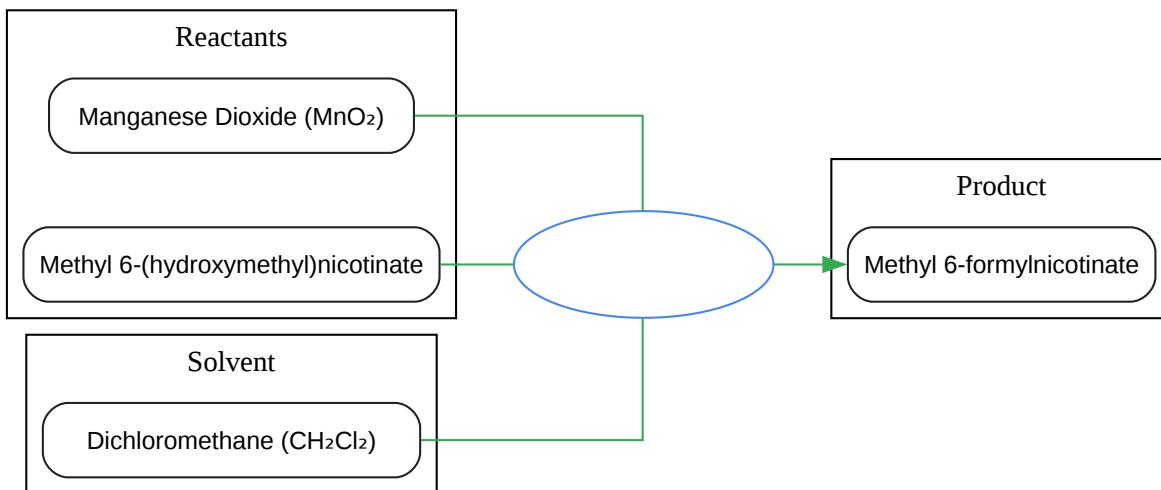
Property	Value	Source
CAS Number	10165-86-3	[3] [4] [5]
Molecular Formula	C ₈ H ₇ NO ₃	[2] [3] [4]
Molecular Weight	165.15 g/mol	[2] [3] [4]
Melting Point	115-123 °C	[5]
Boiling Point	272.9 °C at 760 mmHg	
Density	1.249 g/cm ³	
Water Solubility (Predicted)	7.36 mg/ml	[6]

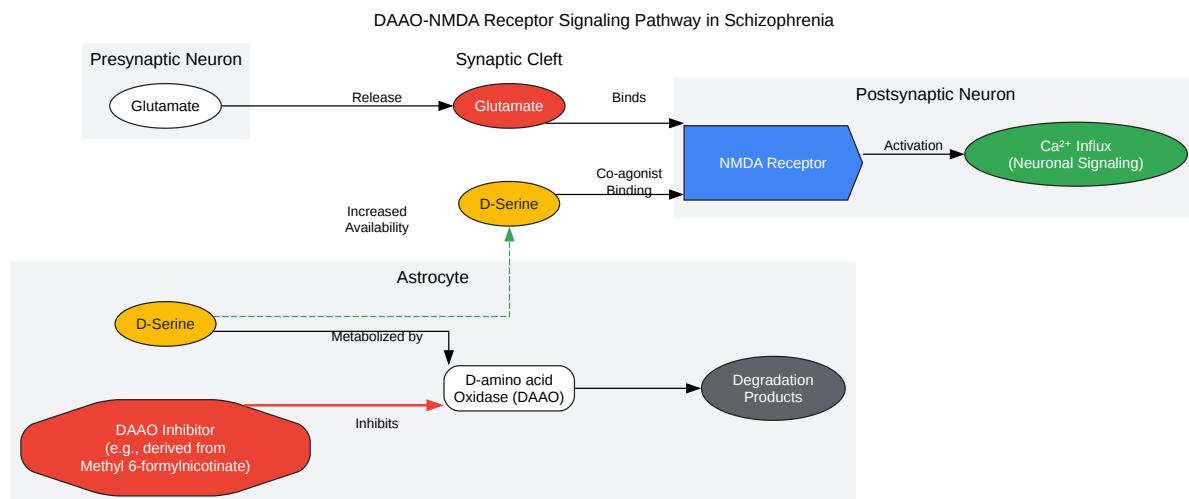
Synthesis and Experimental Protocols

The synthesis of **Methyl 6-formylnicotinate** is most commonly achieved through the oxidation of Methyl 6-(hydroxymethyl)nicotinate.

Synthesis of Methyl 6-formylnicotinate

Reaction Scheme:





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References

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